

Application Notes and Protocols for BODIPY FL C5 in Fluorescence Microscopy

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Compound of Interest

Compound Name: *Bodipy FL C5*

Cat. No.: *B15556581*

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Introduction

BODIPY FL C5 (4,4-Difluoro-5,7-Dimethyl-4-Bora-3a,4a-Diaza-s-Indacene-3-Pentanoic Acid) is a versatile and brightly fluorescent green dye. Its utility in fluorescence microscopy stems from its high fluorescence quantum yield, sharp emission peak, and relative insensitivity to the polarity of its environment.^[1] These characteristics make it an excellent tool for a variety of applications, including the labeling of lipids, proteins, and other biomolecules, as well as for tracking cellular processes.^{[2][3]} This document provides detailed application notes and protocols for the effective use of **BODIPY FL C5** in fluorescence microscopy.

Spectral Properties and Quantitative Data

BODIPY FL C5 exhibits spectral properties similar to fluorescein (FITC) and Alexa Fluor 488.^[4] Its key quantitative characteristics are summarized in the table below, providing a basis for selecting appropriate microscopy hardware and for quantitative imaging studies.

Property	Value	Reference
Excitation Maximum (Ex)	~505 nm	[5][6]
Emission Maximum (Em)	~511-513 nm	[5][7]
Molar Extinction Coefficient	~80,000 cm ⁻¹ M ⁻¹	[7]
Fluorescence Quantum Yield	High	[2][8]
Fluorescence Lifetime (τ)	~5.4 - 5.7 nanoseconds (in Methanol)	[9]

Recommended Microscopy Settings

To achieve optimal signal-to-noise ratio and minimize phototoxicity, it is crucial to configure the fluorescence microscope with the appropriate excitation source and filter sets.

Excitation:

- **Laser Lines:** An Argon-ion laser at 488 nm or a solid-state laser with a similar wavelength is ideal for exciting **BODIPY FL C5**.
- **Lamps:** For arc lamp-based systems, a standard FITC/GFP filter cube is suitable.

Filter Sets: A standard FITC or GFP filter set is generally effective for imaging **BODIPY FL C5**. The typical components of such a set are:

- **Excitation Filter:** 470/40 nm or 480/30 nm bandpass filter.
- **Dichroic Mirror:** 495 nm or 505 nm longpass.
- **Emission Filter:** 525/50 nm or 520/40 nm bandpass filter.

Experimental Protocols

The following protocols provide a starting point for staining various biological samples with **BODIPY FL C5**. Optimization may be required depending on the specific cell type, experimental conditions, and research question.

Live Cell Staining with BODIPY FL C5-Ceramide

BODIPY FL C5 is often conjugated to other molecules, such as ceramide, to target specific organelles like the Golgi apparatus.[6][10]

Materials:

- **BODIPY FL C5**-ceramide complexed to BSA
- Sterile distilled water
- Ice-cold cell culture medium
- Fresh, pre-warmed cell culture medium (37°C)

Protocol:

- Prepare Stock Solution: Reconstitute 5 mg of **BODIPY FL C5**-ceramide in 150 µL of sterile distilled water to create a 0.5 mM stock solution.
- Prepare Working Solution: Dilute the stock solution 1:100 in cell culture medium to a final working concentration of 5 µM.
- Staining: a. Remove the culture medium from the cells. b. Add the 5 µM working solution to the cells. c. Incubate for 30 minutes at 4°C.[5]
- Wash: a. Wash the cells twice with ice-cold medium.[5]
- Chase: a. Add fresh, pre-warmed medium to the cells. b. Incubate for an additional 30 minutes at 37°C.[5]
- Final Wash: Wash the cells again with fresh medium before imaging.[5]
- Imaging: Proceed with fluorescence microscopy using the recommended settings.

Staining of Fixed Cells for Lipid Droplets

BODIPY dyes are widely used for staining neutral lipid droplets in fixed cells.[2]

Materials:

- **BODIPY FL C5** stock solution (e.g., 1 mg/mL in DMSO)
- Phosphate-buffered saline (PBS)
- 4% Paraformaldehyde (PFA) in PBS
- Mounting medium

Protocol:

- Cell Fixation: a. Wash cells grown on coverslips twice with PBS. b. Fix the cells with 4% PFA for 15-20 minutes at room temperature.[\[2\]](#) c. Wash the cells three times with PBS.
- Prepare Working Solution: Dilute the **BODIPY FL C5** stock solution in PBS to a final concentration of 1-2 µg/mL.
- Staining: a. Incubate the fixed cells with the BODIPY working solution for 15-30 minutes at room temperature, protected from light.[\[11\]](#)
- Wash: Wash the cells three times with PBS.
- Mounting: Mount the coverslips onto microscope slides using an appropriate mounting medium.
- Imaging: Image the samples using a fluorescence microscope with the appropriate filter set.

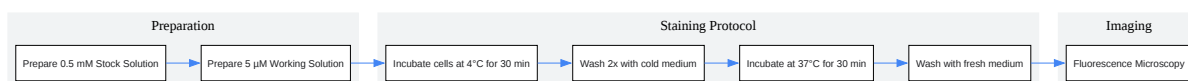
Troubleshooting and Considerations

- Photostability: While BODIPY dyes are generally more photostable than fluorescein, prolonged exposure to high-intensity light can still lead to photobleaching.[\[8\]](#)[\[12\]](#) To mitigate this, use the lowest possible excitation power and exposure time necessary to obtain a good signal. The use of an anti-fade mounting reagent is recommended for fixed samples.[\[2\]](#)
- Background Fluorescence: High background can result from excess dye that was not washed away. Ensure thorough washing steps. In some cases, reducing the dye concentration or incubation time may be necessary.

- **Solvent Effects:** The spectral properties of BODIPY dyes are generally insensitive to the solvent environment.[9] However, the solubility and stability of the dye stock solution are important. Store stock solutions in a high-quality anhydrous solvent like DMSO at -20°C or -80°C, protected from light.[13]
- **Cytotoxicity:** For live-cell imaging, it is essential to determine the optimal dye concentration that provides good staining without inducing cytotoxic effects. This can be assessed by monitoring cell morphology and viability over the course of the experiment.

Diagrams

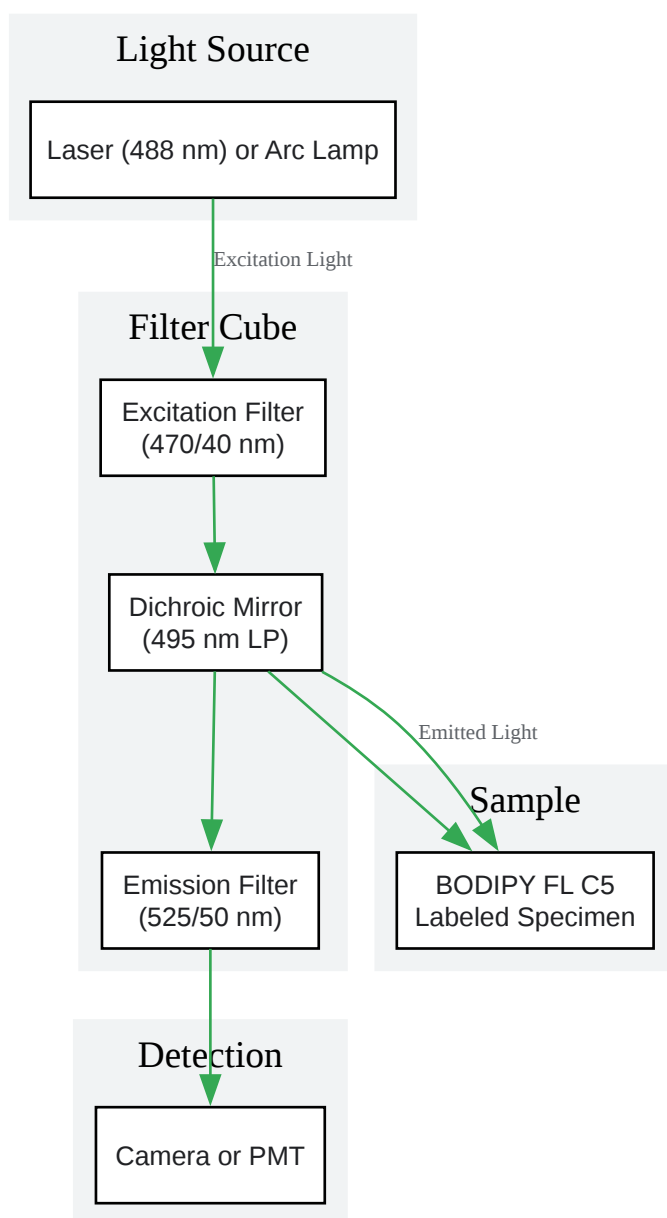
Experimental Workflow for Live Cell Staining



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Caption: Workflow for staining live cells with **BODIPY FL C5-ceramide**.

Logical Relationship for Microscopy Setup



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Caption: Light path for **BODIPY FL C5** fluorescence microscopy.

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